

Pharmacological Profile of Lynestrenol: A Technical Guide

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Compound of Interest

Compound Name: Lynestrenol

Cat. No.: B1193084

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Executive Summary

Lynestrenol is a synthetic progestin of the 19-nortestosterone derivative group, primarily used in oral contraceptives and for the treatment of various gynecological disorders.^{[1][2][3]} It functions as a prodrug, being rapidly and almost completely metabolized in the liver to its active form, norethisterone (also known as norethindrone).^{[1][4]} Consequently, the pharmacological profile of **lynestrenol** is predominantly that of norethisterone. This guide provides a comprehensive overview of its mechanism of action, receptor binding profile, metabolic pathways, and hormonal activities, supported by quantitative data, experimental methodologies, and pathway visualizations.

Pharmacokinetics: The Prodrug Concept

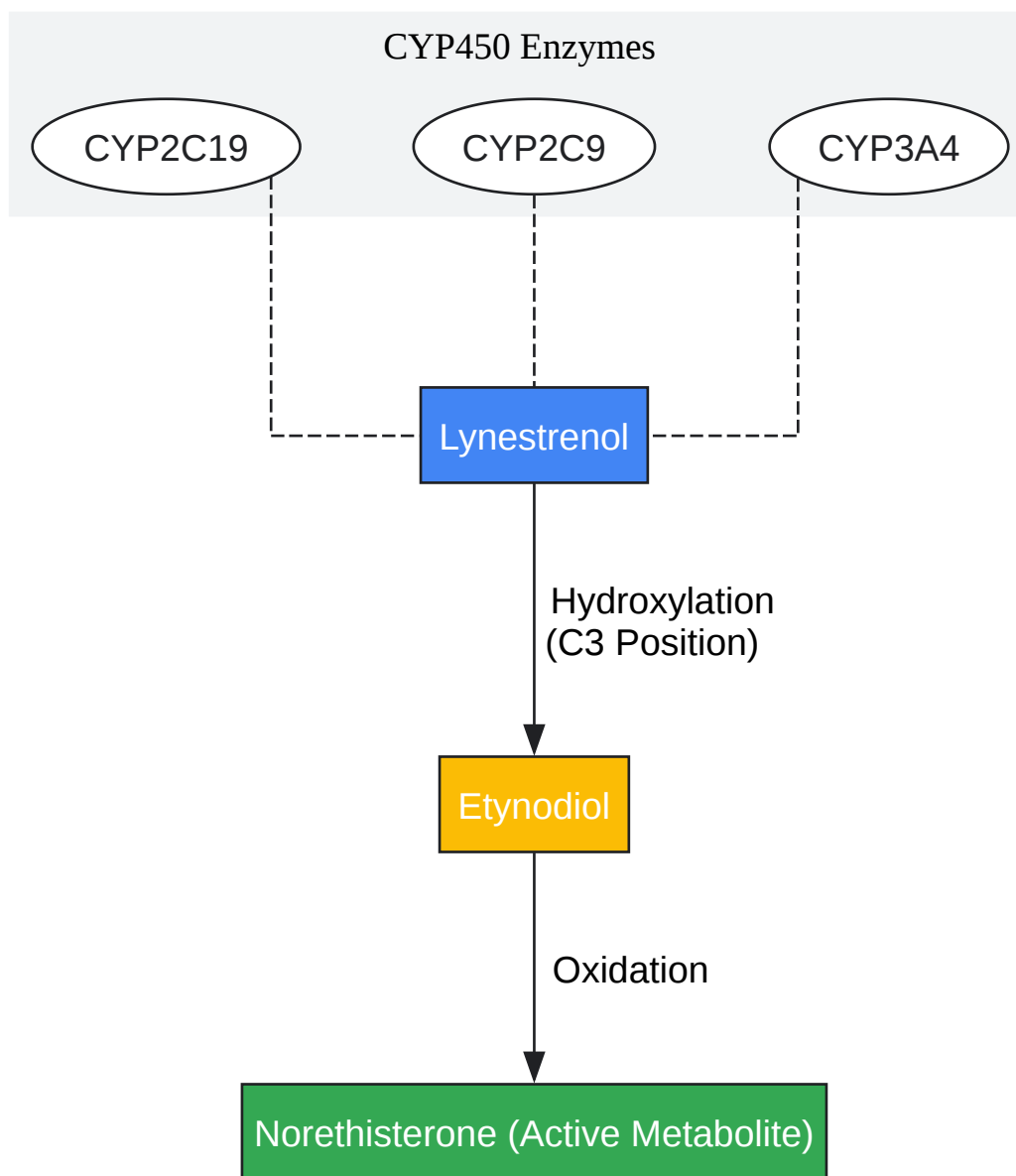
Upon oral administration, **lynestrenol** is readily absorbed and undergoes extensive first-pass metabolism in the liver. It is inactive in its parent form as it does not bind to the progesterone receptor. The key metabolic event is its conversion to the potent progestogen, norethisterone.

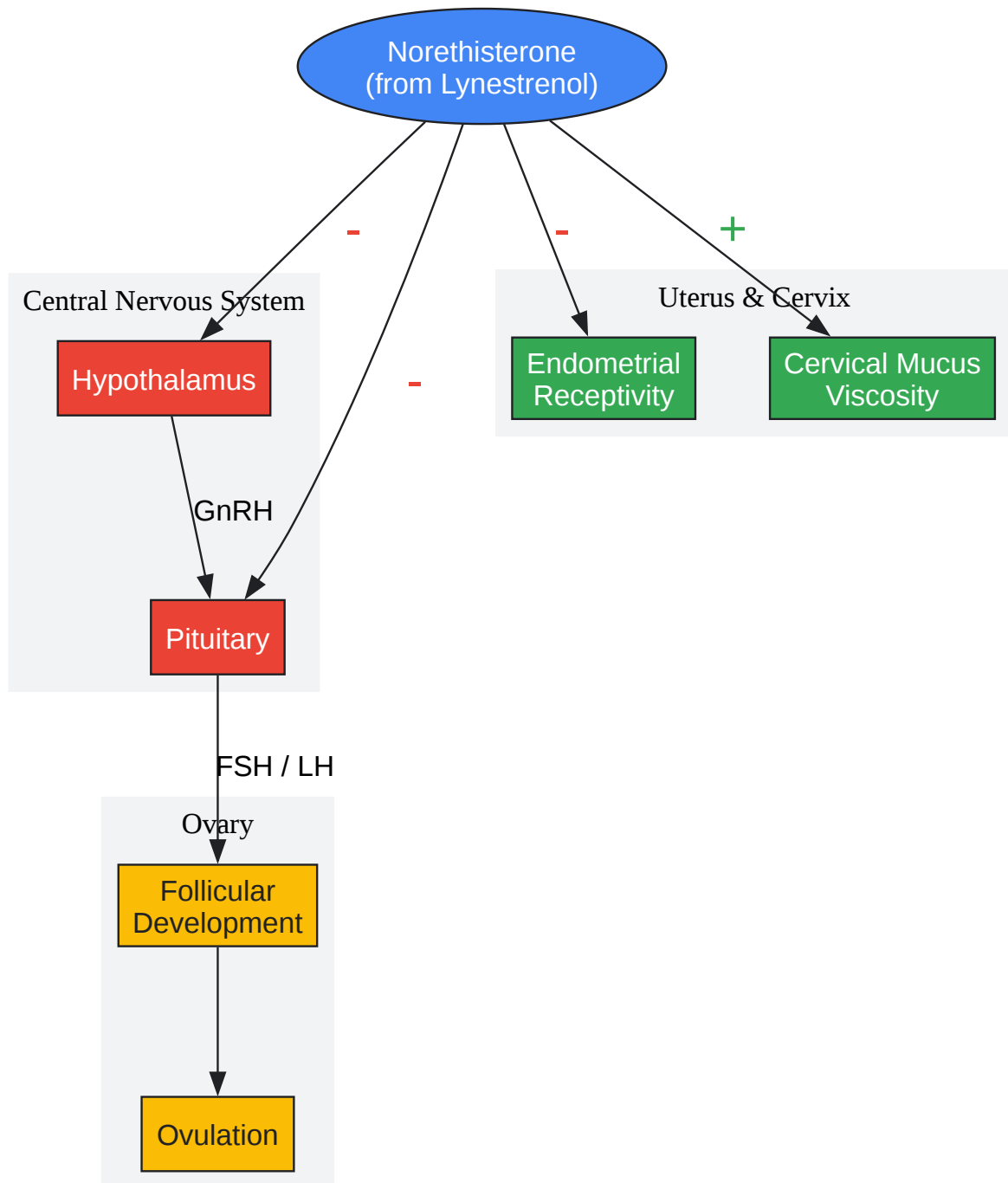
Metabolism to Norethisterone

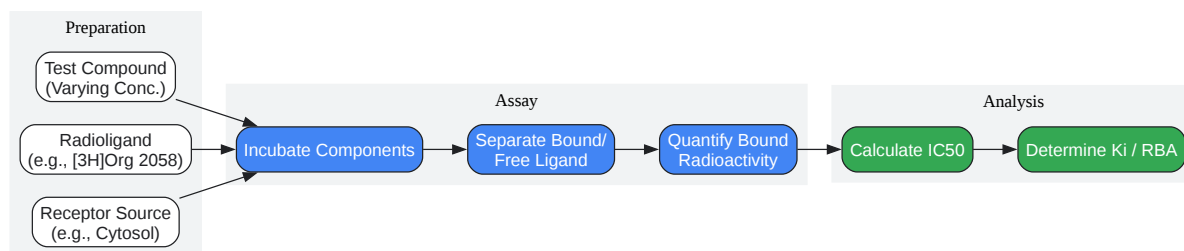
The bioactivation of **lynestrenol** is a two-step process catalyzed by cytochrome P450 (CYP) enzymes in the liver.

- Hydroxylation: **Lynestrenol** is first hydroxylated at the C3 position to form an intermediate, etynodiol.
- Oxidation: Etynodiol is then oxidized to yield the active metabolite, norethisterone.

The primary CYP isoenzymes responsible for this conversion are CYP2C19 (accounting for 49.8% of the conversion), CYP2C9 (28.0%), and CYP3A4 (20.4%). The peak plasma levels of norethisterone are typically reached within 2 to 4 hours after oral administration of **lynestrenol**. Studies have shown that 1 mg of **lynestrenol** is bioequivalent to approximately 0.7 mg of norethisterone. The elimination half-life of norethisterone is approximately 15 to 17 hours.







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References

- 1. Lynestrenol - Wikipedia [en.wikipedia.org]
- 2. What is Lynestrenol used for? [synapse.patsnap.com]
- 3. mims.com [mims.com]
- 4. What is the mechanism of Lynestrenol? [synapse.patsnap.com]
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